

Chemical Properties of 4-(Bromomethyl)benzaldehyde

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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The table below summarizes the key identifiers and physical properties for the *para*-substituted isomer [1] [2].

Property	Value / Description
IUPAC Name	4-(Bromomethyl)benzaldehyde [1] [2]
CAS Number	51359-78-5 [1] [2]
Molecular Formula	C ₈ H ₇ BrO [2]
Average Mass	199.047 Da [2]
Monoisotopic Mass	197.968027 Da [2]
Purity	97% [1]
Physical Form	Solid [1]
Storage Temperature	Refrigerator [1]
Synonyms	4-Formylbenzyl bromide; α -Bromo-4-formyltoluene [2]

Synthesis and Experimental Context

Although a direct synthetic procedure for *ortho*-bromomethyl benzaldehyde was not located, the following information provides relevant experimental context.

- **Synthesis of a Related Compound:** A verified procedure from *Organic Syntheses* describes the **ortho-formylation of phenols** to produce 3-bromosalicylaldehyde [3]. This demonstrates a reliable method for introducing an aldehyde group *ortho* to an existing substituent on an aromatic ring. The reaction uses anhydrous magnesium dichloride, paraformaldehyde, and triethylamine in dry tetrahydrofuran, yielding a pale yellow solid [3].
- **Reported Synthesis of the *Para*-Isomer:** One source states that 4-(Bromomethyl)benzaldehyde "can be synthesized by the reaction of benzaldehyde with bromine in the presence of a base" [4].

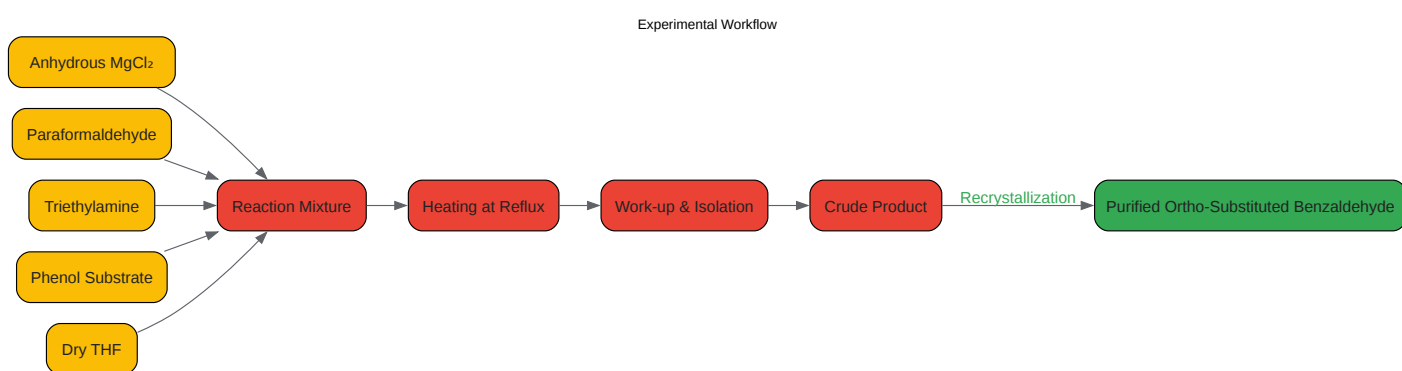
Research Applications and Biological Relevance

The *para*-isomer has been used in research that may be relevant for drug development purposes [4]:

- **Cancer Studies Model:** It has served as a model in cancer studies because of its ability to bind to DNA and form an imine bond with thymine.
- **Protein Detection Reagent:** It has been used as a reagent in analytical methods for protein detection.

Experimental Workflow for Ortho-Substituted Aldehyde Synthesis

Based on the synthesis of a similar *ortho*-substituted benzaldehyde, the following diagram outlines a generalized experimental workflow. Please note that this is an adaptation for illustrative purposes.



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This diagram illustrates the key stages in a synthesis, from combining reagents under controlled conditions to obtaining a purified product.

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References

1. 4-(Bromomethyl)benzaldehyde | 51359-78-5 [sigmaaldrich.com]
2. 4-Bromomethylbenzaldehyde | C₈H₇BrO [chemspider.com]
3. ortho-Formylation of phenols [orgsyn.org]

4. 4-(Bromomethyl)benzaldehyde | 51359-78-5 | FB10749 [biosynth.com]

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